

Comprehensive Technical Guide: Physical, Chemical, and Reactive Properties of 5-(1-Piperazinyl)picolinaldehyde

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Compound of Interest

Compound Name: 5-(1-Piperazinyl)-2-pyridinecarboxaldehyde

Cat. No.: B12327908

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Audience: Researchers, Synthetic Chemists, and Drug Development Professionals

Executive Summary

In modern drug discovery, bifunctional heterocycles serve as the architectural backbone for complex pharmacophores. 5-(1-piperazinyl)picolinaldehyde (IUPAC: 5-(piperazin-1-yl)pyridine-2-carbaldehyde) is a highly versatile, orthogonal building block. Featuring both a nucleophilic secondary amine and an electrophilic aldehyde, this scaffold is instrumental in synthesizing kinase inhibitors, GPCR ligands, and targeted protein degraders (PROTACs). This whitepaper deconstructs its physicochemical properties, intrinsic reactivity, and field-proven handling protocols to accelerate your synthetic workflows.

Structural Elucidation & Electronic Dynamics

The chemical behavior of 5-(1-piperazinyl)picolinaldehyde is dictated by a pronounced "push-pull" electronic system across the pyridine ring.

- The "Push" (Electron Donor): The nitrogen atom of the piperazine ring at the 5-position donates electron density into the pyridine π -system via resonance.
- The "Pull" (Electron Acceptor): The formyl group (-CHO) at the 2-position acts as a strong electron-withdrawing group.

Bench-Level Insight: This electronic communication stabilizes the molecule but slightly attenuates the electrophilicity of the aldehyde compared to an unsubstituted picolinaldehyde. Furthermore, the unprotected secondary amine of the piperazine makes the bare scaffold prone to intermolecular Schiff base formation (self-condensation). Consequently, in industrial settings, it is frequently utilized or procured in its protected forms, such as^[1].

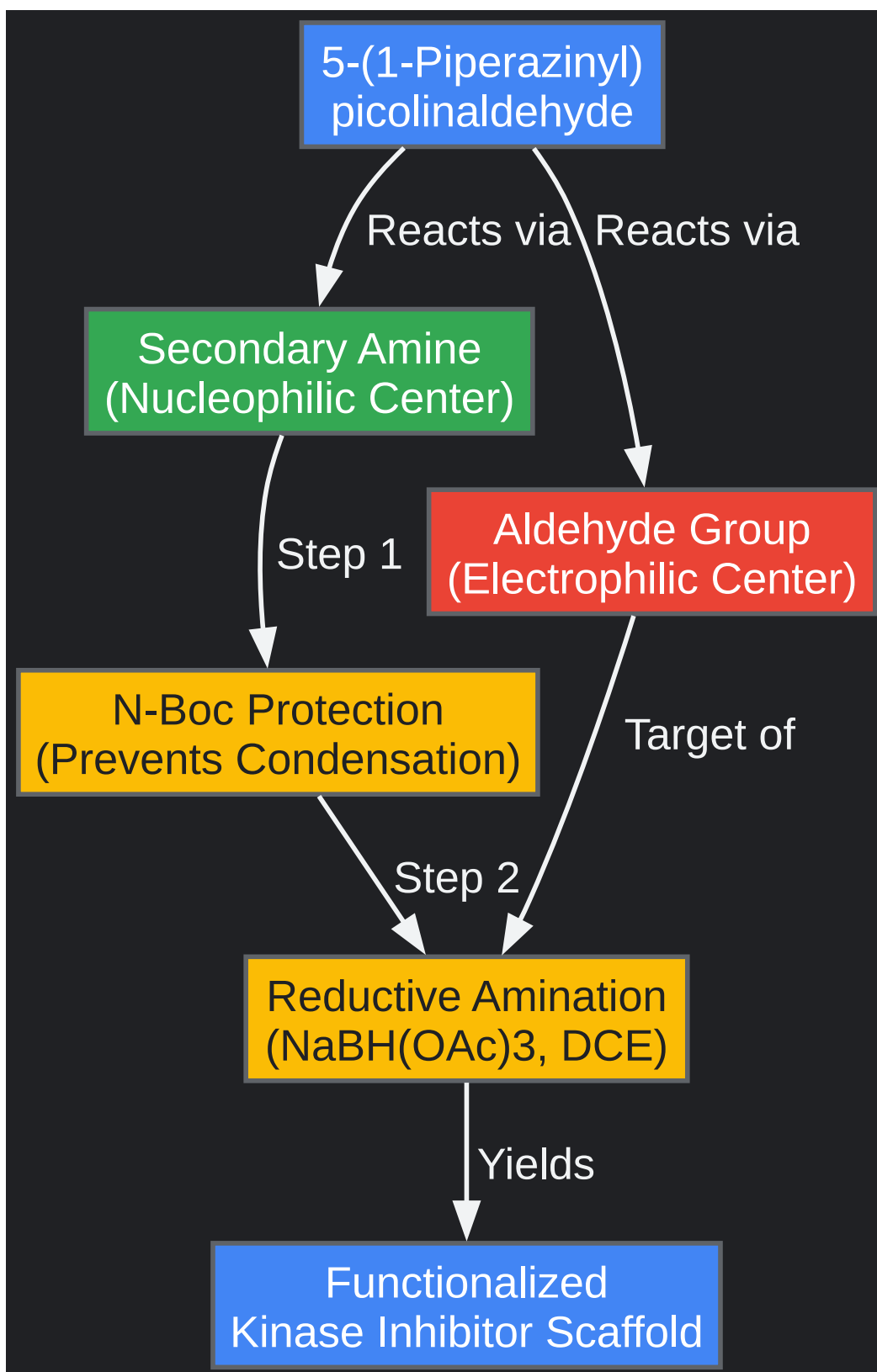
Physicochemical Profiling

Understanding the physical properties of this scaffold is critical for predicting its behavior in both organic solvents during synthesis and aqueous media during biological assays.

Property	Value	Scientific Implication & Causality
Molecular Formula	C ₁₀ H ₁₃ N ₃ O	Core bifunctional scaffold.
Molecular Weight	191.23 g/mol	Low MW provides ample room for downstream functionalization without violating Lipinski's Rule of 5.
LogP (Predicted)	~0.45	Highly hydrophilic. The piperazine ring drives aqueous solubility, requiring lipophilic derivatization for optimal oral bioavailability.
pKa (Piperazine NH)	~9.2	Protonated at physiological pH. In synthetic basic conditions, it acts as a potent, hard nucleophile.
pKa (Pyridine N)	~4.8	Weakly basic. Frequently participates in critical hinge-binding interactions within kinase active sites.
Topological Polar Surface Area	45.2 Å ²	Excellent baseline membrane permeability profile, ideal for CNS or intracellular targeting.
H-Bond Metrics	1 Donor / 3 Acceptors	Provides versatile anchoring points for non-covalent target engagement.

Orthogonal Reactivity & Synthetic Strategy

The true value of 5-(1-piperazinyl)picolinaldehyde lies in its orthogonal reactivity. The molecule presents two distinct reactive centers that can be manipulated independently if proper sequencing is applied.



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Orthogonal reactivity workflow of 5-(1-piperazinyl)picolinaldehyde.

Field-Proven Experimental Protocols

To guarantee scientific integrity, the following protocols are designed as self-validating systems. Every step includes a mechanistic rationale (causality) and an orthogonal verification method.

Protocol A: Chemoselective N-tert-Butoxycarbonylation (Boc Protection)

Objective: Mask the secondary amine to prevent unwanted polymerization and direct subsequent electrophilic attacks exclusively to the picolinaldehyde moiety.

- Initialization: Dissolve 5-(1-piperazinyl)picolinaldehyde (1.0 eq) in anhydrous Dichloromethane (DCM) under an inert nitrogen atmosphere.
- Base Addition: Add Triethylamine (TEA, 1.5 eq). Causality: TEA acts as an acid scavenger and ensures the piperazine nitrogen is fully deprotonated and nucleophilic.
- Electrophile Addition: Cool the mixture to 0°C. Dropwise add Di-tert-butyl dicarbonate (Boc₂O, 1.1 eq) dissolved in DCM.
- Reaction: Allow the reaction to warm to room temperature and stir for 4 hours.
- Self-Validation (TLC): Spot the crude mixture against the starting material. The starting material will stain strongly with Ninhydrin (purple, indicating a secondary amine). The successful product will be Ninhydrin-negative but remain UV-active (254 nm) due to the pyridine ring.

Protocol B: Reductive Amination of the Picolinaldehyde Core

Objective: Append a primary amine (e.g., a pharmacophore fragment) to the protected aldehyde.

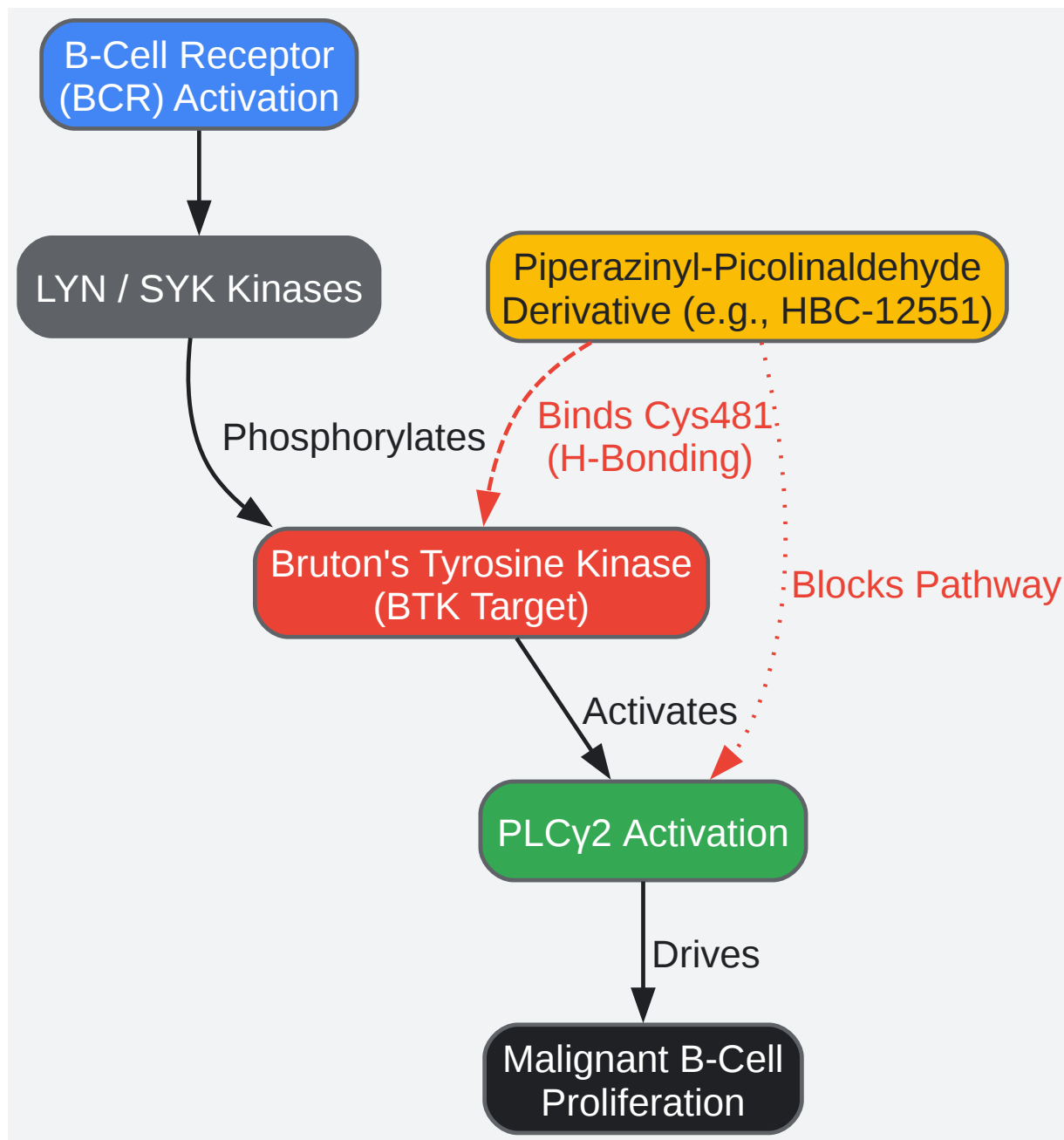
- Imine Formation: Combine the N-Boc protected aldehyde (1.0 eq) and the target primary amine (1.2 eq) in 1,2-Dichloroethane (DCE). Stir for 2 hours at room temperature.
- Reduction: Add Sodium triacetoxyborohydride (NaBH(OAc)₃, 1.5 eq) in portions.

- Causality: Why $\text{NaBH}(\text{OAc})_3$ over NaBH_4 ? In bench practice, NaBH_4 is too aggressive and will rapidly reduce the aldehyde to a pyridyl carbinol before iminium formation occurs. $\text{NaBH}(\text{OAc})_3$, owing to its electron-withdrawing acetate groups, is significantly milder. It selectively reduces the transiently formed iminium ion, ensuring high fidelity.
- Quench & Extract: Quench with saturated aqueous NaHCO_3 to neutralize the acetic acid byproduct, then extract with Ethyl Acetate.
- Self-Validation (LC-MS & TLC): Run a control TLC. The disappearance of the UV-active, 2,4-DNP-positive aldehyde spot, coupled with the emergence of a new ninhydrin-positive secondary amine spot, provides immediate confirmation of conversion prior to LC-MS mass verification.

Biological Application: Advanced Kinase Inhibition

The 5-(piperazin-1-yl)pyridine scaffold has seen a massive surge in utility, particularly in the oncology sector. A premier example from early 2026 is the discovery of HBC-12551, a highly potent, noncovalent Bruton's Tyrosine Kinase (BTK) inhibitor[2].

By utilizing structurally analogous derivatives—specifically 6-chloro-3-(piperazin-1-yl)picolinaldehyde variants—researchers were able to strategically position benzylic alcohols to displace key water molecules within the BTK active site. This allowed the piperazine-pyridine backbone to form cryptic, high-affinity hydrogen bonds with the backbone NH of Cys481, effectively shutting down the B-Cell Receptor (BCR) signaling pathway and halting malignant B-cell proliferation[2].



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Integration of piperaziny-picolinaldehyde derivatives in BTK inhibition.

References

- Title: Strategic Use of Benzylic Alcohols Reveals Cryptic Hydrogen-Bonding Interactions: Discovery of HBC-12551 as a Potent Noncovalent Bruton's Tyrosine Kinase Inhibitor Source: Journal of Medicinal Chemistry (ACS Publications) URL:[[Link](#)]
- Title: 5-(4-Boc-1-piperazinyl)picolinaldehyde (CAS 1197294-84-0) Product Specifications Source: Accela ChemBio Inc. URL:[[Link](#)]

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Sources

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